

Long-term stability and storage conditions for N-lactoyl-phenylalanine

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Compound of Interest

Compound Name: *N-lactoyl-phenylalanine*

Cat. No.: *B6596714*

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Technical Support Center: N-lactoyl-phenylalanine (Lac-Phe)

Welcome to the technical support center for **N-lactoyl-phenylalanine** (Lac-Phe). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the long-term stability, storage, and handling of Lac-Phe, as well as to offer troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **N-lactoyl-phenylalanine**?

A1: For long-term stability, solid **N-lactoyl-phenylalanine** should be stored at -20°C, where it can remain stable for up to four years^{[1][2]}. For shorter periods, storage at 4°C for up to two years is also acceptable^[3]. It is recommended to store the compound in a tightly sealed container to prevent moisture absorption.

Q2: How should I store **N-lactoyl-phenylalanine** solutions?

A2: The stability of **N-lactoyl-phenylalanine** in solution depends on the solvent and storage temperature. For solutions in organic solvents such as DMSO, ethanol, or dimethylformamide, storage at -80°C is recommended for up to six months, and at -20°C for up to one month^[3]. It is strongly advised to prepare and use aqueous solutions on the same day and not to store

them for more than 24 hours[2]. If storage of aqueous solutions is necessary, they should be kept at -20°C for a maximum of one month, though same-day use is preferable[4]. To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes[3].

Q3: What is the solubility of **N-lactoyl-phenylalanine** in common solvents?

A3: **N-lactoyl-phenylalanine** has good solubility in several organic solvents and moderate solubility in aqueous buffers. Approximate solubilities are:

- DMSO: ~14-100 mg/mL[2][4]
- Ethanol: ~20 mg/mL[2]
- Dimethylformamide (DMF): ~25 mg/mL[2]
- Water: ~20.83 mg/mL (may require sonication and warming)[3]
- PBS (pH 7.2): ~0.30 mg/mL[2]

Q4: Is **N-lactoyl-phenylalanine** sensitive to light?

A4: While specific photostability studies on **N-lactoyl-phenylalanine** are not readily available, compounds with aromatic rings, such as the phenylalanine moiety in Lac-Phe, can be susceptible to photodegradation. Therefore, it is prudent to protect solutions from direct light exposure by using amber vials or by wrapping containers in aluminum foil.

Q5: What are the potential degradation pathways for **N-lactoyl-phenylalanine**?

A5: Although specific degradation pathways for **N-lactoyl-phenylalanine** have not been extensively studied, based on its chemical structure (an N-acyl amino acid), two primary degradation pathways can be anticipated:

- Hydrolysis of the amide bond: The amide bond linking lactic acid and phenylalanine can be susceptible to hydrolysis, especially under strongly acidic or basic conditions, or at elevated temperatures. This would break down the molecule into its constituent parts: lactic acid and phenylalanine.

- Oxidation: The phenylalanine residue could be susceptible to oxidation, particularly at the benzyl position.

Data Presentation: Storage Stability

Form	Storage Temperature	Recommended Duration	Source(s)
Solid (Lyophilized Powder)	-20°C	≥ 4 years	[1] [2]
4°C	2 years	[3]	
Room Temperature	Short-term shipping	[3] [4]	
In Solvent (e.g., DMSO, Ethanol)	-80°C	6 months	[3]
-20°C	1 month	[3] [4]	
In Aqueous Solution (e.g., PBS)	Not Recommended	Use same day	[2]
-20°C	Up to 1 month (with caution)	[4]	

Troubleshooting Guides

Issue	Potential Cause(s)	Recommended Solution(s)
Difficulty dissolving solid N-lactoyl-phenylalanine in aqueous buffer.	Low aqueous solubility at neutral pH.	<ul style="list-style-type: none">- Use a small amount of an organic solvent like DMSO or ethanol to first dissolve the compound, then dilute with your aqueous buffer.- For direct dissolution in water, sonication and gentle warming (up to 80°C) can aid in solubilization[3].- Ensure the final concentration does not exceed the solubility limit in the chosen buffer.
Inconsistent or lower-than-expected biological activity in experiments.	<ul style="list-style-type: none">- Degradation of N-lactoyl-phenylalanine in stock solutions.- Repeated freeze-thaw cycles of stock solutions.- Instability in aqueous experimental media over the course of long incubations.	<ul style="list-style-type: none">- Prepare fresh stock solutions regularly.- Aliquot stock solutions into single-use vials to avoid freeze-thaw cycles.- For cell culture experiments lasting several days, consider replenishing the media with freshly diluted N-lactoyl-phenylalanine.
Precipitate forms in the media during cell culture experiments.	<ul style="list-style-type: none">- The concentration of N-lactoyl-phenylalanine exceeds its solubility in the culture medium.- Interaction with components in the serum or media.	<ul style="list-style-type: none">- Ensure the final concentration of N-lactoyl-phenylalanine is below its solubility limit in the complete culture medium.- If using a stock solution in an organic solvent, ensure the final concentration of the solvent is low (typically <0.5%) to prevent precipitation and solvent-induced cytotoxicity.

Experimental Protocols

Protocol for Preparing a Stock Solution of N-lactoyl-phenylalanine

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Weighing: Allow the vial of solid **N-lactoyl-phenylalanine** to equilibrate to room temperature before opening to prevent condensation of moisture. Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Solvent Addition:
 - For organic stock solutions (e.g., 100 mM in DMSO): Add the appropriate volume of high-purity, anhydrous DMSO to the solid. Vortex or sonicate briefly until fully dissolved.
 - For aqueous stock solutions (e.g., 50 mM in water): Add sterile, purified water. Sonication and gentle warming may be required to achieve complete dissolution[4].
- Sterilization (for aqueous solutions): If the aqueous solution is to be used in sterile cell culture, filter it through a 0.22 µm syringe filter[3].
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile tubes. Store the aliquots at -20°C or -80°C as recommended in the storage stability table.

Protocol for Assessing the Stability of N-lactoyl-phenylalanine in an Aqueous Buffer

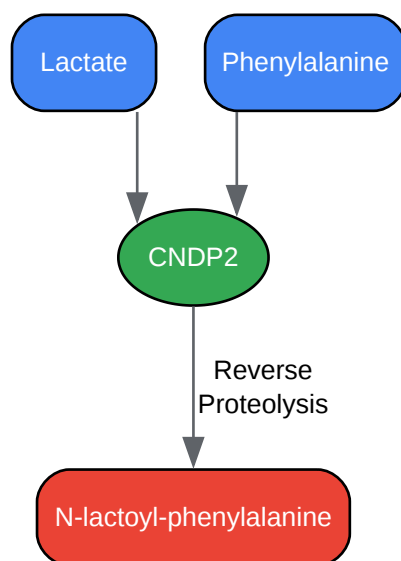
This protocol outlines a general procedure for a preliminary stability assessment.

- Solution Preparation: Prepare a solution of **N-lactoyl-phenylalanine** in the aqueous buffer of interest (e.g., PBS, pH 7.4) at a known concentration.
- Incubation Conditions: Aliquot the solution into several vials. Expose the vials to different conditions to be tested (e.g., 4°C, room temperature, 37°C, and light exposure). Include a control group stored at -80°C.

- Time Points: At designated time points (e.g., 0, 24, 48, 72 hours, and 1 week), take a sample from each condition.
- Analysis: Analyze the samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - HPLC Method: A reverse-phase C18 column is typically suitable. The mobile phase could consist of a gradient of acetonitrile and water with a small amount of an ion-pairing agent like trifluoroacetic acid (TFA).
 - Detection: Monitor the peak area of **N-lactoyl-phenylalanine** at an appropriate wavelength (e.g., around 254 nm).
- Data Analysis: Calculate the percentage of **N-lactoyl-phenylalanine** remaining at each time point relative to the initial concentration (time 0). The appearance of new peaks in the chromatogram may indicate the formation of degradation products.

Mandatory Visualizations

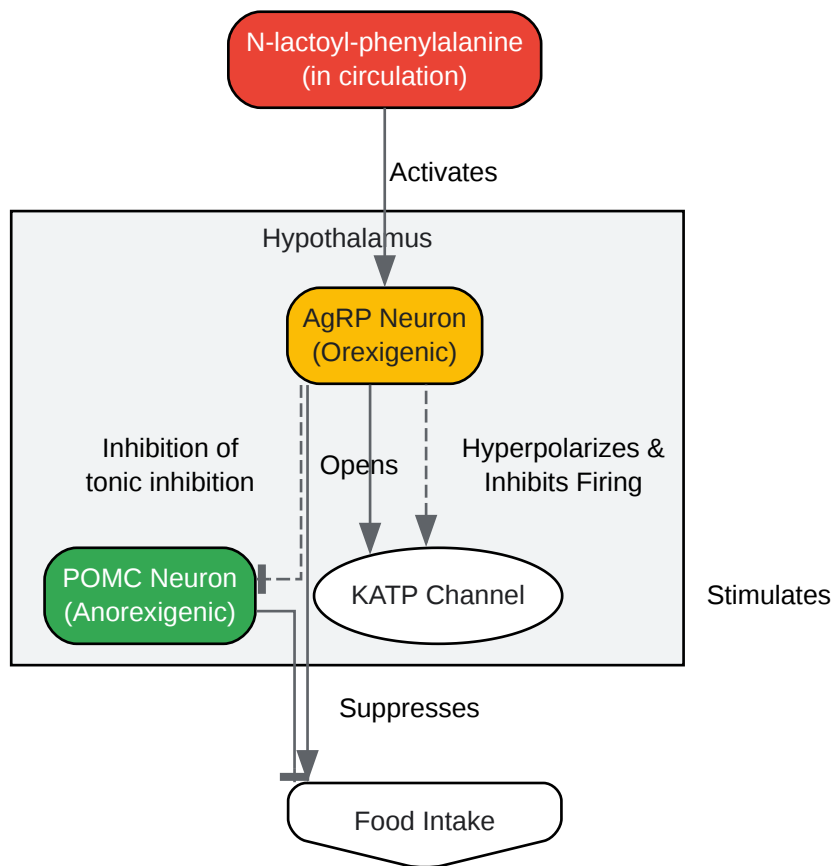
Biosynthesis of N-lactoyl-phenylalanine



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Caption: Biosynthesis of **N-lactoyl-phenylalanine** from lactate and phenylalanine catalyzed by CNDP2.

Signaling Pathway of N-lactoyl-phenylalanine in Appetite Regulation



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Caption: Lac-Phe signaling in the hypothalamus to regulate appetite.

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